

troubleshooting guide for reactions with 3-Methoxy-4-methylaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methoxy-4-methylaniline

Cat. No.: B097499

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Technical Support Center: 3-Methoxy-4-methylaniline

Welcome to the technical support resource for **3-Methoxy-4-methylaniline** (CAS: 16452-01-0). This guide is designed for researchers, chemists, and drug development professionals to provide expert insights, field-proven protocols, and robust troubleshooting strategies for common synthetic transformations involving this versatile aromatic amine.

Part 1: Core Properties & Handling FAQs

This section addresses fundamental questions regarding the physical properties, storage, and safe handling of **3-Methoxy-4-methylaniline**.

Q1: What are the key physical and chemical properties of 3-Methoxy-4-methylaniline?

Understanding the fundamental properties of your starting material is critical for experimental design. **3-Methoxy-4-methylaniline**, also known as o-Cresidine, is a brown, chunky solid at room temperature.^{[1][2]} Its key properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[3][4]
Molecular Weight	137.18 g/mol	[1][3]
Melting Point	57-59 °C (135-138 °F)	[3]
Boiling Point	~251 °C (~484 °F) at 760 mmHg	[2]
Solubility	Insoluble in water; sparingly soluble in chloroform and slightly in methanol.	[1][5][6]
pKa	4.61 ± 0.10	[5]

Q2: How should I properly store and handle 3-Methoxy-4-methylaniline?

Proper storage is crucial to maintain the integrity of the reagent. This compound is sensitive to prolonged exposure to air and can oxidize.[1][2]

- Storage: Keep the material in a tightly closed container under an inert atmosphere (e.g., nitrogen or argon) and store at refrigerated temperatures (2-8°C).[2][7]
- Handling: Use this chemical in a well-ventilated area or fume hood.[8] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[2]
- Incompatibilities: Avoid contact with strong oxidizing agents, isocyanates, peroxides, acid halides, and anhydrides.[1][2]

Q3: What are the primary safety hazards associated with 3-Methoxy-4-methylaniline?

This compound is classified as harmful and requires careful handling.[9]

- Toxicity: Harmful if swallowed and harmful in contact with skin.[3][9]

- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][8][9]
- Exposure Symptoms: Exposure may lead to symptoms such as skin and eye irritation, nausea, weakness, and cyanosis (bluish discoloration of the skin).[1]

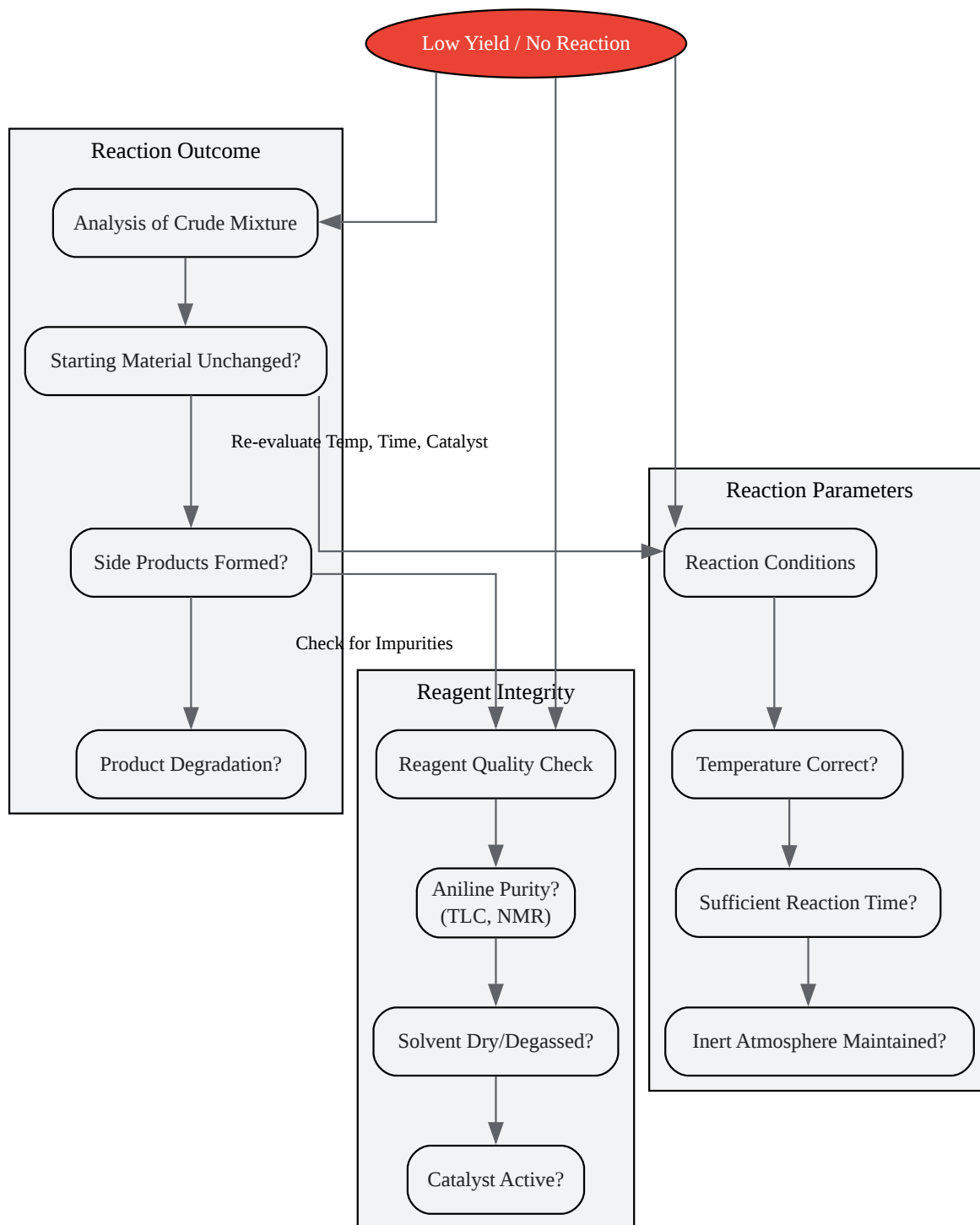
In case of exposure, seek immediate medical advice. If the substance comes into contact with eyes, rinse cautiously with water for several minutes.[8]

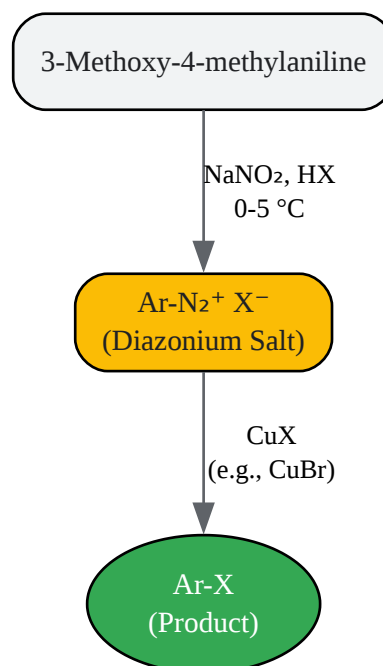
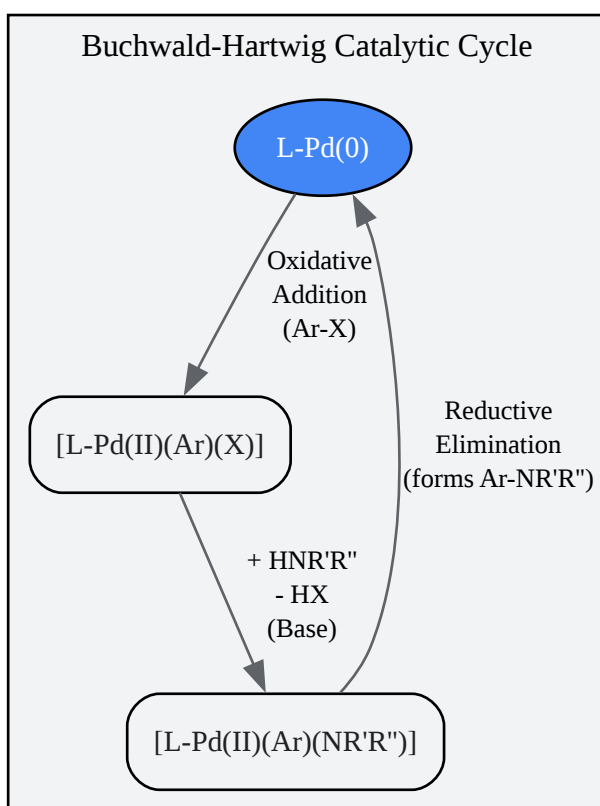
Part 2: Troubleshooting Common Synthetic Reactions

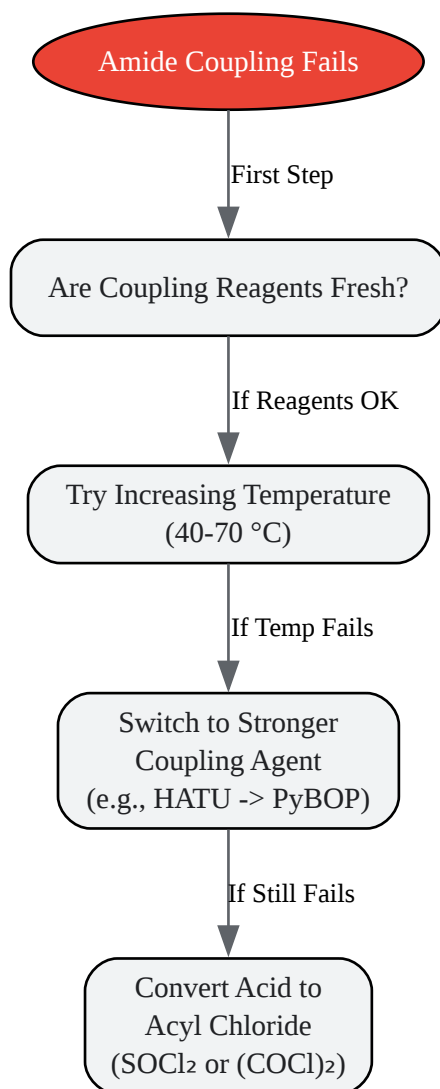
This section provides in-depth, question-and-answer guides for troubleshooting three common reaction classes involving **3-Methoxy-4-methylaniline**: Buchwald-Hartwig Amination, Sandmeyer Reaction, and Amide Coupling.

General Troubleshooting Workflow

Before diving into specific reactions, consider this general workflow when a reaction fails or provides low yields.







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- To cite this document: BenchChem. [troubleshooting guide for reactions with 3-Methoxy-4-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097499#troubleshooting-guide-for-reactions-with-3-methoxy-4-methylaniline]

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